

Introduction: The Versatile Scaffold of Brominated Benzodioxole Amines

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Compound of Interest

Compound Name: 6-bromo-2H-1,3-benzodioxol-4-amine

CAS No.: 492444-10-7

Cat. No.: B2649058

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The 1,3-benzodioxole moiety, a bicyclic heterocyclic scaffold, is a privileged structure in medicinal chemistry, appearing in numerous natural products and synthetic compounds with diverse biological activities. The introduction of an amine functionality and a bromine atom to this core structure creates a class of compounds known as brominated benzodioxole amines. These modifications significantly alter the molecule's physicochemical properties—such as lipophilicity, electronic distribution, and metabolic stability—thereby opening new avenues for drug design and development.

This technical guide provides a comprehensive overview of brominated benzodioxole amines for researchers, scientists, and drug development professionals. We will delve into the synthetic strategies for their creation, methods for their characterization, their pharmacological profiles, and the critical structure-activity relationships that govern their biological effects. By synthesizing technical data with field-proven insights, this document aims to serve as a foundational resource for exploiting the therapeutic potential of this unique chemical class.

Part 1: Strategic Synthesis of Brominated Benzodioxole Amines

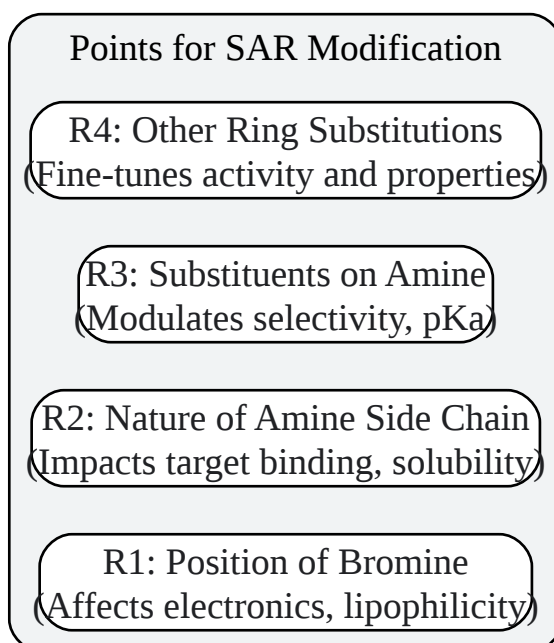
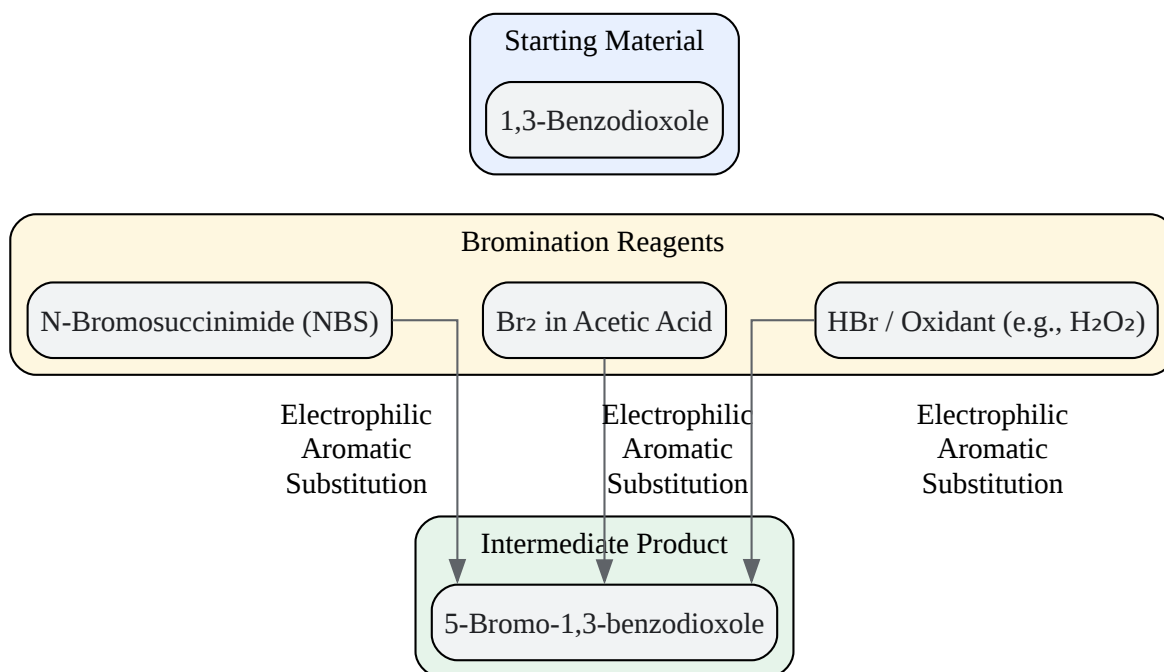
The synthesis of brominated benzodioxole amines requires a multi-step approach, typically involving the sequential introduction of the bromine and amino functionalities onto the benzodioxole ring. The choice of synthetic route is dictated by the desired regiochemistry and the nature of the amine group (e.g., a primary amine directly on the ring versus an amine within a side chain).

Electrophilic Bromination of the Benzodioxole Ring

The benzodioxole ring is activated towards electrophilic aromatic substitution. Bromination typically occurs at the positions para or ortho to the electron-donating ether linkages.

- Causality of Reagent Choice: The selectivity and reactivity of bromination can be modulated by the choice of the brominating agent.
 - N-Bromosuccinimide (NBS): Often used for selective, controlled monobromination, particularly when milder conditions are required to avoid over-bromination. It is a reliable method for forming 4-bromo-1,2-methylenedioxybenzene from 1,2-methylenedioxybenzene.[\[1\]](#)
 - Bromine in Acetic Acid: A classic and effective method, though it can sometimes lead to the formation of dibrominated byproducts if the reaction is not carefully controlled.[\[2\]](#)
 - Hydrogen Bromide (HBr) with an Oxidant: Systems like HBr/H₂O₂ or HBr/iso-amyl nitrite offer an alternative, "in situ" generation of the electrophilic bromine species.[\[2\]](#)[\[3\]](#) The HBr/iso-amyl nitrite system, for instance, has been shown to produce pure 4-bromobenzodioxole in high yield, with dichloromethane being the optimal solvent.[\[3\]](#)

The general workflow for the electrophilic bromination of the 1,3-benzodioxole core is illustrated below.



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